

Tributyltin Sulfide: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Tributyltin sulfide

Cat. No.: B1591173

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of **Tributyltin sulfide**, also known as Bis(tributyltin) sulfide. It details its chemical and physical properties, synthesis, and applications, with a particular focus on its relevance to scientific research and development. This document aims to serve as a comprehensive resource, grounded in scientific integrity and supported by authoritative references.

Core Chemical Identity and Properties

Tributyltin sulfide is an organotin compound with significant applications, primarily stemming from its biocidal properties. A clear understanding of its fundamental characteristics is crucial for its safe and effective use in a laboratory or industrial setting.

Molecular Formula and Weight

The chemical formula for **Tributyltin sulfide** is $C_{24}H_{54}SSn_2$ ^{[1][2][3][4][5][6]}. This formula indicates the presence of 24 carbon atoms, 54 hydrogen atoms, one sulfur atom, and two tin atoms.

The molecular weight of this compound is approximately 612.17 g/mol ^{[2][3][4]}. Minor variations in the reported molecular weight may exist depending on the source and the isotopic composition considered^{[1][3]}.

Table 1: Key Chemical Identifiers

Identifier	Value	Source(s)
Molecular Formula	C ₂₄ H ₅₄ SSn ₂	PubChem[1], CymitQuimica[2], American Elements[3], Sigma-Aldrich[4], Strem[6]
Molecular Weight	612.17 g/mol	CymitQuimica[2], American Elements[3], Sigma-Aldrich[4]
IUPAC Name	tributyl(tributylstannylsulfanyl)s tannane	PubChem[1]
CAS Number	4808-30-4	PubChem[1], CymitQuimica[2], Sigma-Aldrich[4], Strem[6]
Synonyms	Bis(tributyltin) sulfide, Hexabutyl-distannathiane	PubChem[1], CymitQuimica[2], American Elements[3]

Physical and Chemical Properties

Tributyltin sulfide is typically a colorless liquid[2][3]. It is characterized by a high degree of lipophilicity, meaning it readily dissolves in fats, oils, and non-polar solvents. This property contributes to its accumulation in marine organisms and environments[2].

Table 2: Physical and Chemical Properties

Property	Value	Source(s)
Appearance	Colorless liquid or solid	CymitQuimica[2], American Elements[3]
Density	1.179 g/mL at 25 °C	Sigma-Aldrich[4]
Refractive Index	n ₂₀ /D 1.518	Sigma-Aldrich[4]
Flash Point	> 110 °C	Sigma-Aldrich[4]

Synthesis and Reactivity

While detailed, proprietary synthesis methods are often not publicly available, the general principle of forming the tin-sulfur-tin bond involves the reaction of a tributyltin precursor, such as tributyltin oxide or tributyltin chloride, with a sulfur source.

A related and well-documented reaction in organotin chemistry is the synthesis of tributyltin hydride from tributyltin oxide, which showcases the reactivity of the Sn-O bond. This reduction is often achieved using reagents like polymethylhydrosiloxane[7].

The reactivity of organotin compounds, particularly their interaction with sulfur, is a key aspect of their chemical behavior. The formation of the tin-sulfur bond is a driving force in certain reactions, such as the Barton-McCombie deoxygenation, where a thiocarbonyl derivative reacts with a tin radical[8].

Applications in Research and Industry

The primary application of **Tributyltin sulfide** and related tributyltin (TBT) compounds has been as a biocide.

Antifouling Agent

Historically, TBT compounds were extensively used in marine paints to prevent the growth of barnacles, algae, and other marine organisms on ship hulls[2][9][10]. Its effectiveness as an antifouling agent is due to its high toxicity to a broad range of organisms[10]. However, this same property has led to significant environmental concerns[2][9].

Other Biocidal and Preservative Uses

Beyond marine applications, TBT compounds have been utilized as:

- Wood preservatives[9][10]
- Fungicides and bactericides in agriculture and industrial processes[9]
- Preservatives for textiles, paper, and leather[9]

Role in Organic Synthesis

While not a direct application of **Tributyltin sulfide** itself, a related compound, tributyltin hydride, is a valuable reagent in organic synthesis. It serves as a radical reducing agent, capable of converting organic halides to hydrocarbons and participating in reactions like the Barton-McCombie deoxygenation and Barton decarboxylation[7][8][11]. These reactions are crucial in the synthesis of complex organic molecules, which can be relevant in drug development.

Safety, Toxicity, and Environmental Impact

A critical aspect of working with **Tributyltin sulfide** is understanding its significant toxicity and environmental hazards.

Human Health Hazards

Tributyltin sulfide is classified as toxic if swallowed and harmful in contact with skin. It can cause skin and serious eye irritation[1]. Furthermore, it is suspected of damaging fertility or the unborn child and causes damage to organs through prolonged or repeated exposure[1].

Diagram 1: GHS Hazard Pictograms for **Tributyltin Sulfide**

Caption: GHS Hazard Pictograms for **Tributyltin Sulfide**.

Environmental Toxicity

Tributyltin sulfide is very toxic to aquatic life with long-lasting effects[1]. Its persistence and high lipophilicity lead to bioaccumulation in the food chain[2]. One of the most well-documented environmental impacts is the phenomenon of "imposex" in female marine snails, where they develop male sexual characteristics, leading to reproductive failure[10]. Due to these severe environmental consequences, the use of TBT compounds in antifouling paints has been largely banned or severely restricted by international regulations[2].

Experimental Protocols

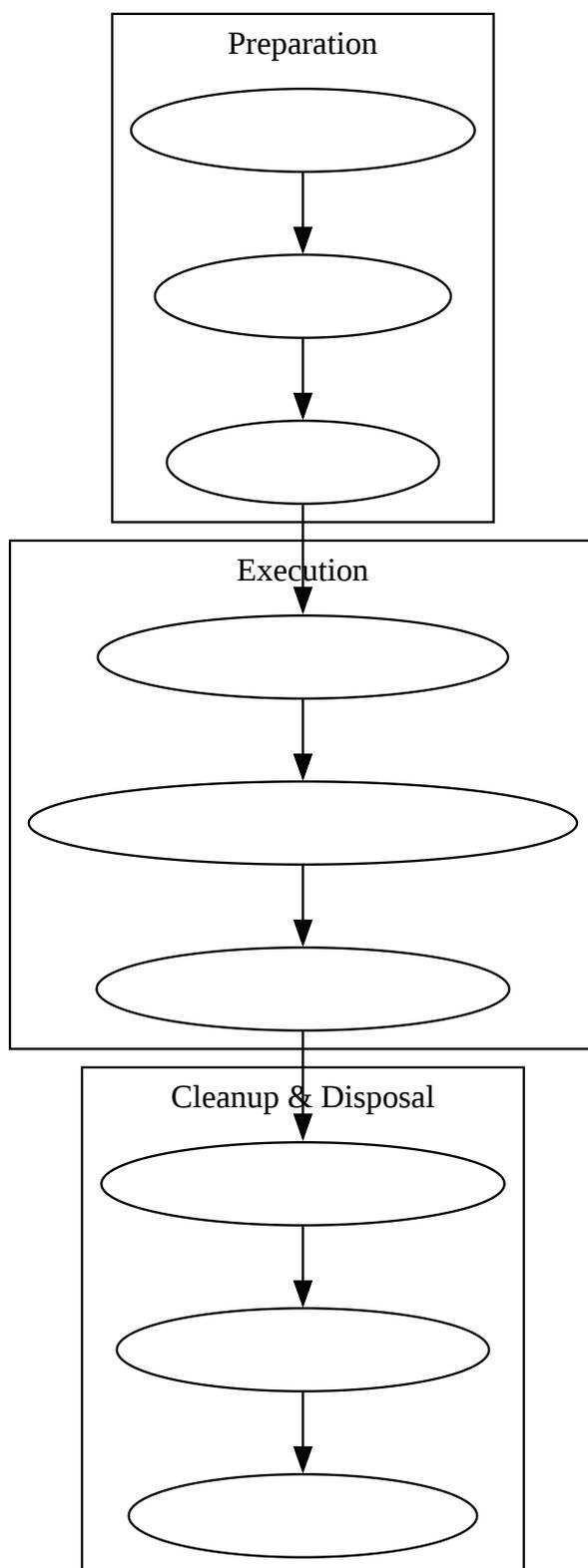
Given the hazardous nature of **Tributyltin sulfide**, all experimental work must be conducted with strict adherence to safety protocols.

Handling and Storage

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves, safety goggles with side shields, and a lab coat. Work in a well-ventilated fume hood.
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials. Keep the container tightly closed.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Due to its high aquatic toxicity, it must not be released into the environment.

A Note on Experimental Design

For researchers in drug development, while **Tributyltin sulfide** itself may not be a therapeutic agent, understanding the chemistry of organotin compounds can be relevant. For instance, the principles of radical reactions involving organotin hydrides are applicable to the synthesis of various organic scaffolds.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Tributyltin sulfide | C₂₄H₅₄SSn₂ | CID 16682974 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS 4808-30-4: Tributyltin sulfide | CymitQuimica [cymitquimica.com]
- 3. americanelements.com [americanelements.com]
- 4. Bis(tributyltin)sulfide 97 4808-30-4 [sigmaaldrich.com]
- 5. Bis(tributyltin)sulfide | Krackeler Scientific, Inc. [krackeler.com]
- 6. strem.com [strem.com]
- 7. Tributyltin hydride - Wikipedia [en.wikipedia.org]
- 8. m.youtube.com [m.youtube.com]
- 9. taylorandfrancis.com [taylorandfrancis.com]
- 10. healthandenvironment.org [healthandenvironment.org]
- 11. Tributyltin hydride (Tributylstannane) / Organotin hydrides [organic-chemistry.org]
- To cite this document: BenchChem. [Tributyltin Sulfide: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1591173#tributyltin-sulfide-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com